

# Ethyl 4-oxohexanoate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Ethyl 4-oxohexanoate*

Cat. No.: *B1313881*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety data and handling precautions for **Ethyl 4-oxohexanoate** (CAS No. 3249-33-0). The information presented is compiled from various safety data sheets and chemical databases to ensure a comprehensive overview for laboratory and drug development applications. This document is intended to supplement, not replace, formal safety training and institutional protocols.

## Chemical Identification and Physical Properties

**Ethyl 4-oxohexanoate** is a chemical intermediate used in various synthetic processes. A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source
Molecular Formula	C8H14O3	--INVALID-LINK--
Molecular Weight	158.19 g/mol	--INVALID-LINK--
CAS Number	3249-33-0	--INVALID-LINK--, --INVALID-LINK--
Boiling Point	221°C at 760 mmHg	--INVALID-LINK--, --INVALID-LINK--
Density	1.0 ± 0.1 g/cm³	--INVALID-LINK--
Flash Point	88.3 ± 19.9 °C	--INVALID-LINK--
Refractive Index	1.421	--INVALID-LINK--
Melting Point	No data available	
Vapor Pressure	No data available	

## Hazard Identification and GHS Classification

**Ethyl 4-oxohexanoate** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification	Hazard Class and Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. <a href="#">[1]</a>
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation. <a href="#">[1]</a>
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation. <a href="#">[1]</a>
Acute Toxicity, Oral	Not Classified (Data lacking)	H302: Harmful if swallowed (Reported by some sources).
Acute Toxicity, Inhalation	Not Classified (Data lacking)	H332: Harmful if inhaled (Reported by some sources).

GHS Pictogram:



Signal Word: Warning[\[2\]](#)

## Precautionary Statements and Safe Handling

Adherence to the following precautionary measures is crucial to minimize risk when handling **Ethyl 4-oxohexanoate**.

Type	Precautionary Statement Code	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[1]</a> <a href="#">[2]</a>
P264		Wash skin thoroughly after handling. <a href="#">[1]</a>
P271		Use only outdoors or in a well-ventilated area. <a href="#">[2]</a>
P280		Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[1]</a> <a href="#">[2]</a>
Response	P302 + P352	IF ON SKIN: Wash with plenty of water. <a href="#">[1]</a>
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[1]</a> <a href="#">[2]</a>
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[1]</a> <a href="#">[2]</a>
P312		Call a POISON CENTER/doctor if you feel unwell. <a href="#">[2]</a>
P321		Specific treatment (see supplemental first aid instructions on this label). <a href="#">[1]</a> <a href="#">[2]</a>
P332 + P313		If skin irritation occurs: Get medical advice/attention. <a href="#">[1]</a> <a href="#">[2]</a>

P337 + P313	If eye irritation persists: Get medical advice/attention. <a href="#">[2]</a>	
P362 + P364	Take off contaminated clothing and wash it before reuse. <a href="#">[1]</a>	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. <a href="#">[1]</a> <a href="#">[2]</a>
P405	Store locked up. <a href="#">[1]</a> <a href="#">[2]</a>	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols and Handling Procedures

### Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Ethyl 4-oxohexanoate**.

PPE Category	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. <a href="#">[3]</a>
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with chemical-resistant gloves (e.g., nitrile, neoprene) which must be inspected prior to use. <a href="#">[3]</a>
Respiratory Protection	If vapors or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge. Work in a well-ventilated area, preferably in a chemical fume hood.
General Hygiene	Wash hands thoroughly after handling. Change contaminated clothing and wash before reuse.

## Handling and Storage

- Handling: Handle in a well-ventilated place.[3] Avoid contact with skin and eyes.[3] Avoid the formation of dust and aerosols.[3] Use non-sparking tools.[3] Prevent fire caused by electrostatic discharge.[3]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[3] Store apart from foodstuff containers or incompatible materials.[3]

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air.[3] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration and consult a doctor immediately.[3] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off with soap and plenty of water.[4] Consult a physician if irritation persists.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[4] Consult a physician.[4]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]

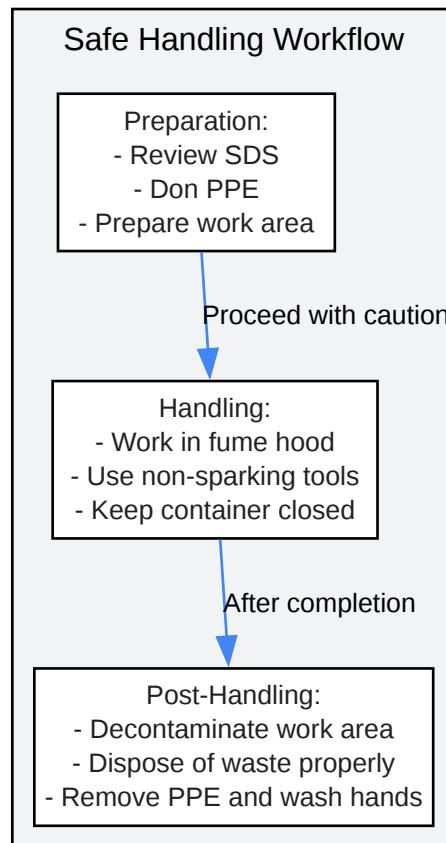
- Specific Hazards: No data available on specific hazards arising from the chemical.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.  
[4]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[4] Avoid breathing vapors, mist, or gas.[4] Ensure adequate ventilation.[4] Evacuate personnel to safe areas.[3] Remove all sources of ignition.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[4] Do not let the product enter drains.[4]
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal.

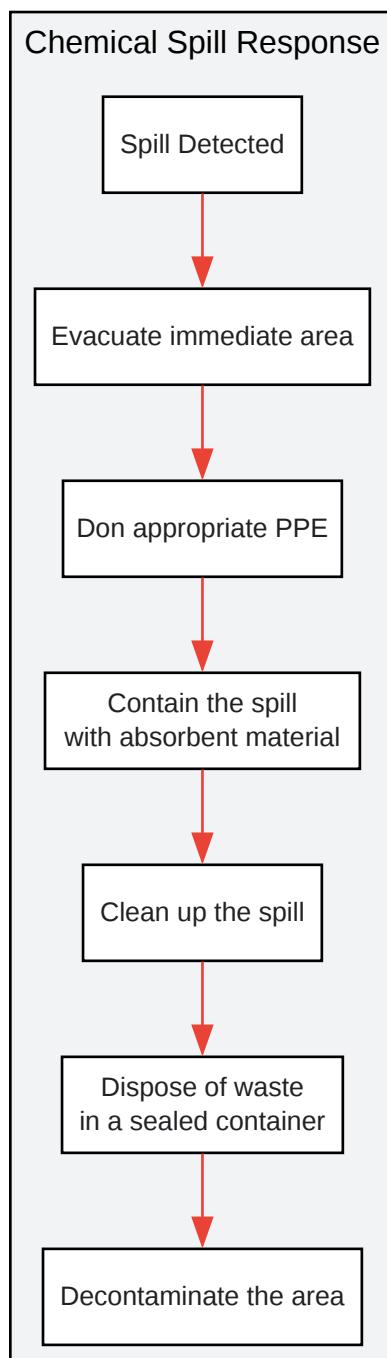
## Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **Ethyl 4-oxohexanoate**.



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Caption: A high-level workflow for the safe handling of **Ethyl 4-oxohexanoate**.



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Caption: A logical workflow for responding to a chemical spill of **Ethyl 4-oxohexanoate**.

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## References

- 1. Ethyl 4-oxohexanoate | C8H14O3 | CID 12271528 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3249-33-0 Ethyl 4-oxohexanoate AKSci 0241AE [aksci.com]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下載 CAS: 3249-33-0 Name: [xixisys.com]
- 4. Ethyl 4-oxohexanoate|3249-33-0 - MOLBASE Encyclopedia [m.molbase.com]
- To cite this document: BenchChem. [Ethyl 4-oxohexanoate: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313881#ethyl-4-oxohexanoate-safety-data-sheet-sds-and-handling-precautions]

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